

(R)-FL118 solubility and stability in DMSO and culture media

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Compound of Interest

Compound Name: (R)-FL118

Cat. No.: B1222250

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Application Notes & Protocols: (R)-FL118 Handling and Use

Introduction

(R)-FL118, also known as 10,11-(Methylenedioxy)-20(S)-camptothecin, is a potent, orally active analogue of camptothecin with significant antitumor activity.^[1] Its mechanism of action involves the inhibition of several key cancer-associated survival proteins, including Survivin, Mcl-1, XIAP, and cIAP2, in a p53-independent manner.^{[1][2][3][4]} Additionally, FL118 functions as a topoisomerase I (TOPO1) inhibitor, leading to DNA damage.^[5] Due to its poor water solubility, proper handling and preparation of **(R)-FL118** are critical for ensuring experimental reproducibility and maximizing its therapeutic potential.^{[1][6]} These notes provide detailed information on the solubility and stability of **(R)-FL118**, along with protocols for its preparation and use in research settings.

(R)-FL118 Solubility

(R)-FL118 is characterized by its poor solubility in aqueous solutions and ethanol.^{[1][7]} Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions. The solubility in DMSO can be influenced by the purity and water content of the solvent; using fresh, anhydrous DMSO is highly recommended to avoid precipitation.^[1]

Table 1: Solubility of **(R)-FL118** in Various Solvents

Solvent	Concentration	Remarks	Citations
DMSO	1 mg/mL (~2.55 mM)	May require ultrasonic treatment and warming to 60°C.	[8]
4 mg/mL (~10.19 mM)	Use of fresh, non-hygroscopic DMSO is critical for achieving this concentration.	[1]	
Water	Insoluble	-	[1]
Ethanol	Insoluble	-	[1][7]
Culture Media	Diluted from DMSO stock	Working concentrations (nM to low μ M range) are prepared by diluting a high-concentration DMSO stock. Final DMSO concentration in media should be kept low (typically $\leq 0.1\%$) to avoid solvent toxicity.	[9]

(R)-FL118 Stability and Storage

Proper storage of **(R)-FL118** is essential to maintain its chemical integrity and biological activity. Stock solutions in DMSO should be stored frozen in aliquots to minimize freeze-thaw cycles.

Table 2: Storage and Stability of **(R)-FL118** Stock Solutions

Solvent	Storage Temperature	Stability Period	Citations
DMSO	-80°C	Up to 6 months	[8]
-20°C	Up to 1 month	[8]	
Powder	-20°C	Refer to manufacturer's specifications.	
Culture Media	37°C (in incubator)	Recommended to be prepared fresh for each experiment. Stability in aqueous media over extended periods is not well-documented.	[9]

Experimental Protocols

Protocol 3.1: Preparation of (R)-FL118 Stock Solution in DMSO

This protocol describes the preparation of a 1 mM stock solution, a common starting concentration for in vitro studies.[9][10]

Materials:

- **(R)-FL118** powder (Molecular Weight: 392.36 g/mol) [1]
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heat block (optional)

- Sonicator (optional)

Procedure:

- Weighing: Accurately weigh the desired amount of **(R)-FL118** powder in a sterile tube. For 1 mL of a 1 mM solution, weigh 0.392 mg of FL118.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the powder.
- Dissolution: Vortex the solution vigorously for 1-2 minutes.[\[11\]](#)
- Heating/Sonication (if necessary): If the compound does not fully dissolve, warm the solution to 37-60°C for 5-10 minutes or use a water bath sonicator.[\[8\]](#)[\[11\]](#) Visually inspect for complete dissolution.
- Aliquoting: Once fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile tubes.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).[\[8\]](#)

Protocol 3.2: Preparation of Working Solutions in Culture Media

This protocol details the dilution of the DMSO stock solution into cell culture medium for in vitro assays.

Materials:

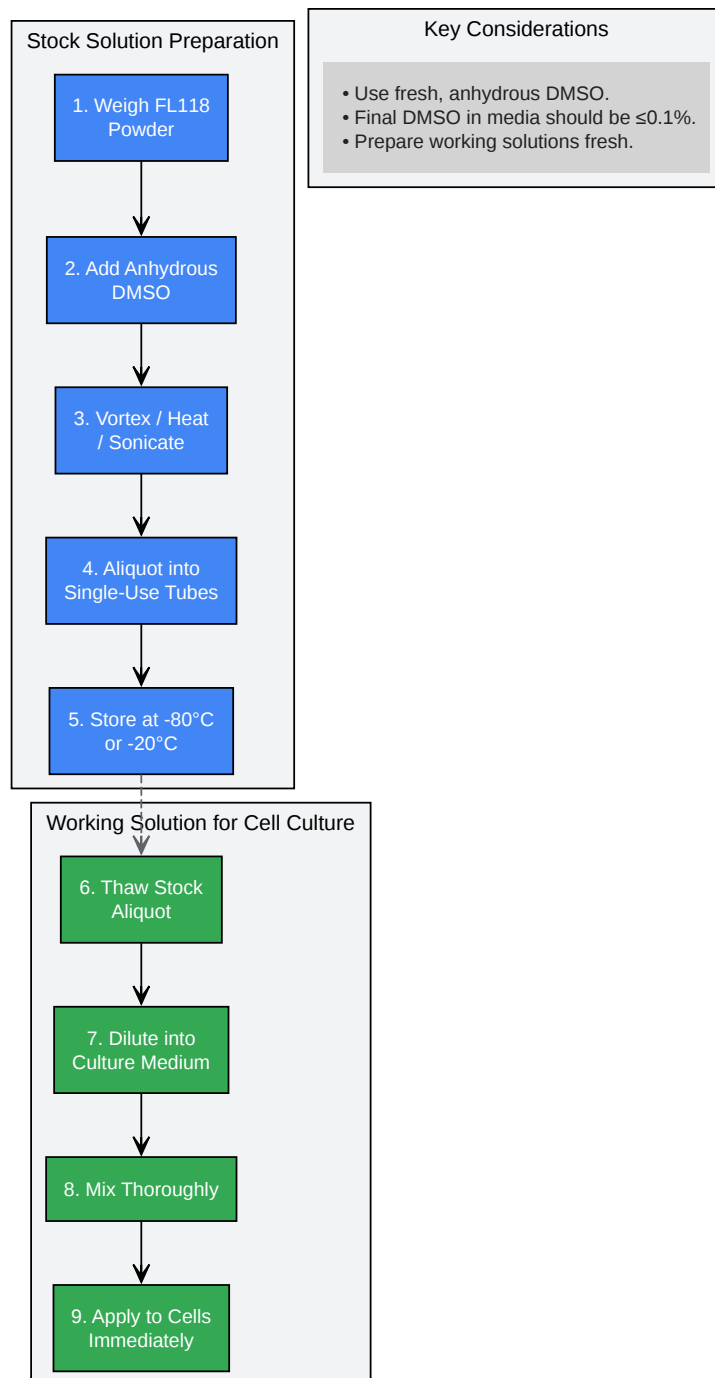
- 1 mM **(R)-FL118** stock solution in DMSO
- Appropriate sterile cell culture medium (e.g., RPMI-1640, DMEM)
- Sterile tubes

Procedure:

- Thaw Stock: Thaw one aliquot of the 1 mM FL118 stock solution at room temperature.

- Intermediate Dilution (Optional but Recommended): To avoid precipitation, first perform an intermediate dilution. For example, dilute the 1 mM stock 1:100 in culture medium to create a 10 μ M solution.
- Final Dilution: Add the required volume of the stock or intermediate solution directly to the culture medium to achieve the desired final concentration (e.g., for a 10 nM final concentration in 10 mL of media, add 1 μ L of the 10 μ M intermediate solution).^[9]
- Mixing: Mix immediately and thoroughly by gentle inversion or pipetting.
- Application: Add the final working solution to the cells immediately after preparation. Ensure the final DMSO concentration does not exceed a level toxic to the specific cell line being used (typically <0.5%, ideally \leq 0.1%).

Workflow: Preparation and Use of (R)-FL118

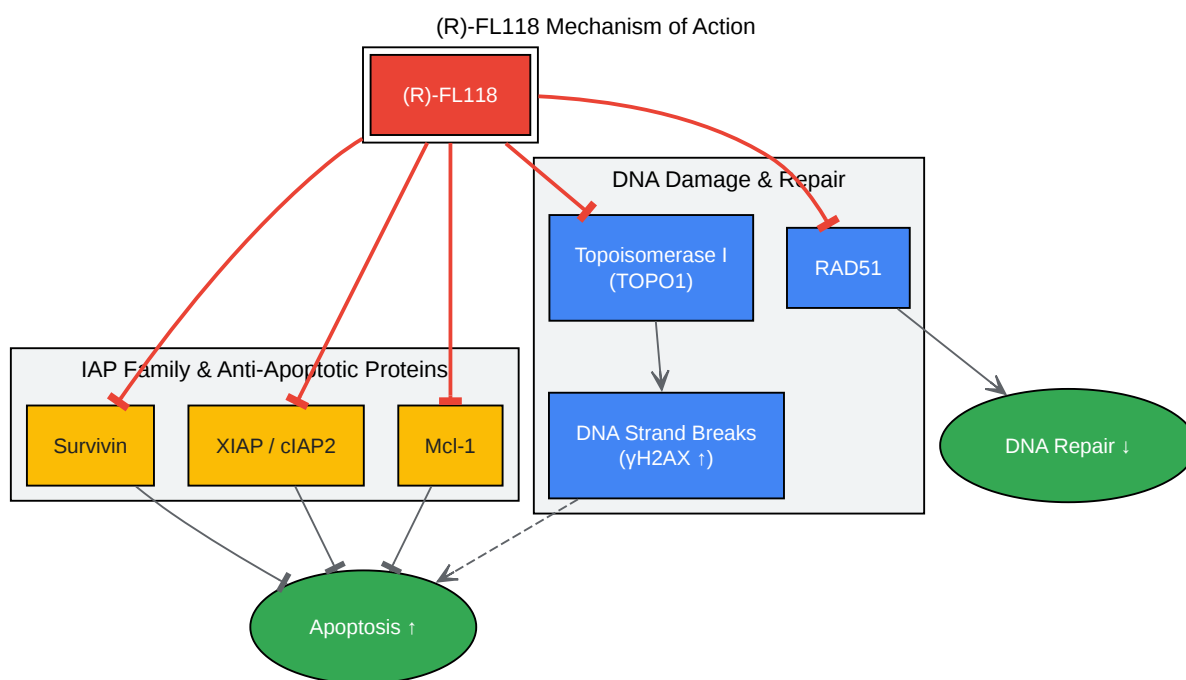


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Caption: Workflow for preparing **(R)-FL118** stock and working solutions.

(R)-FL118 Signaling and Mechanism of Action

(R)-FL118 exerts its potent antitumor effects through multiple mechanisms. It is a well-documented inhibitor of the "Inhibitor of Apoptosis" (IAP) protein family, including Survivin, XIAP, and cIAP2, as well as the anti-apoptotic protein Mcl-1.[2][4] By suppressing these key survival proteins, FL118 promotes apoptosis in cancer cells. Furthermore, as a camptothecin analogue, FL118 inhibits Topoisomerase I (TOPO1), which leads to DNA strand breaks and triggers DNA damage response pathways.[5] Recent studies also show it can downregulate RAD51, a key protein in homologous recombination DNA repair, further sensitizing cancer cells to DNA damage.[5]



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Caption: Key signaling pathways targeted by **(R)-FL118**.

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